

Application Notes and Protocols for In Vivo Studies of ACC2 Inhibitors

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Compound of Interest

Compound Name: *hACC2-IN-1*
CAS No.: 192323-14-1
Cat. No.: B15575764

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Disclaimer: The compound "**hACC2-IN-1**" is not referenced in the currently available scientific literature. The following application notes and protocols are a synthesis of data from published in vivo studies of other Acetyl-CoA Carboxylase 2 (ACC2) inhibitors and are intended to serve as a representative guide. Researchers should conduct their own dose-finding and toxicology studies for any new chemical entity.

Introduction

Acetyl-CoA Carboxylase (ACC) is a critical enzyme in the regulation of fatty acid metabolism. It exists in two isoforms, ACC1 and ACC2. ACC2 is localized to the outer mitochondrial membrane and its primary role is to produce malonyl-CoA, a potent inhibitor of carnitine palmitoyltransferase 1 (CPT1). CPT1 is the rate-limiting enzyme for the transport of long-chain fatty acids into the mitochondria for β -oxidation. By inhibiting ACC2, the production of malonyl-CoA is decreased, leading to the relief of CPT1 inhibition and a subsequent increase in fatty acid oxidation. This mechanism makes ACC2 an attractive therapeutic target for metabolic diseases such as obesity, type 2 diabetes, and non-alcoholic fatty liver disease (NAFLD).

These application notes provide an overview of the in vivo administration and dosage of representative ACC2 inhibitors based on preclinical studies in rodent models.

Data Presentation: In Vivo Dosage and Administration of Representative ACC Inhibitors

The following tables summarize the dosage and administration details for several ACC inhibitors used in in vivo studies. These compounds are presented as examples due to the lack of public information on "**hACC2-IN-1**".

Table 1: Summary of In Vivo Dosing Regimens for Various ACC Inhibitors in Rodent Models

Compound Name	Animal Model	Dosage Range	Administration Route	Study Duration	Key Findings
PP-7a	C57BL/6J Mice (High-Fat Diet-Induced Obesity)	15, 45, or 75 mg/kg	Not specified, likely oral gavage	4 weeks	Reduced body weight gain, improved glucose tolerance, decreased hepatic lipid accumulation. [1] [2]
MK-4074	KKAy Mice (Obesity and Type 2 Diabetes)	0.3 - 100 mg/kg	Oral Gavage	Single dose to 4 weeks	Dose-dependent decrease in de novo lipogenesis, increased plasma ketones. [3] [4]
GS-0976 (Firsocostat)	Sprague-Dawley Rats (Diet-Induced Obesity)	10 mg/kg/day	Oral Gavage	6 to 21 days	Reduced hepatic de novo lipogenesis and steatosis, improved insulin sensitivity. [5] [6] [7]
TLC-3595	Atgl KO Mice (Cardiac Dysfunction)	Not specified in preclinical literature	Oral	Not specified	Improved cardiac function and survival. [8]

(S)-9c	db/db Mice (Type 2 Diabetes)	10 and 30 mg/kg	Oral Gavage	70 days	Improved glucose tolerance, lowered prandial glucose and HbA1c.[9]
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Table 2: Summary of Preclinical Pharmacokinetic Parameters for Select ACC Inhibitors

Compound Name	Animal Model	Dose	Cmax	Tmax	AUC	Half-life (t _{1/2})
MK-4074	KKAY Mice	30 mg/kg (oral)	Not specified	Not specified	Not specified	Not specified
GS-0976 (Firsocostat)	Healthy Subjects (Human)	20 mg (oral)	Not specified	Not specified	Not specified	14-18 hours
TLC-3595	Healthy Subjects (Human)	Not specified	Not specified	Not specified	Not specified	Supports once-daily oral administration
PF-05221304	Healthy Subjects (Human)	Repeated doses	Dose- proportiona l	Not specified	Dose- proportiona l	14-18 hours

Note: Preclinical pharmacokinetic data in rodent models is limited in the public domain for many of these compounds. The data for GS-0976, TLC-3595, and PF-05221304 are from human Phase 1 studies but provide an indication of their kinetic properties.

Experimental Protocols

The following are representative protocols for the in vivo administration of an ACC2 inhibitor based on methodologies from published studies.

Protocol 1: Oral Gavage Administration in a Diet-Induced Obesity Mouse Model

Objective: To assess the in vivo efficacy of an ACC2 inhibitor on metabolic parameters in a diet-induced obesity mouse model.

Materials:

- ACC2 inhibitor compound
- Vehicle (e.g., 0.5% methylcellulose in sterile water)
- C57BL/6J mice
- High-fat diet (e.g., 60% kcal from fat)
- Standard chow diet
- Oral gavage needles (20-22 gauge, ball-tipped)
- Animal balance
- Glucose meter and test strips
- Other necessary surgical and analytical equipment

Procedure:

- Animal Model Induction:
 - Acclimate male C57BL/6J mice (6-8 weeks old) for one week.
 - Divide mice into a control group (standard chow diet) and a high-fat diet (HFD) group.
 - Feed the HFD group the high-fat diet for 8-16 weeks to induce obesity and insulin resistance.
- Compound Formulation:

- Prepare a suspension of the ACC2 inhibitor in the chosen vehicle at the desired concentrations (e.g., 10, 30, and 100 mg/kg).
- Ensure the formulation is homogenous before each administration.
- Dosing Regimen:
 - After the diet induction period, randomly assign the HFD mice to vehicle or treatment groups.
 - Administer the ACC2 inhibitor or vehicle via oral gavage once daily for the duration of the study (e.g., 4-8 weeks).
 - Monitor body weight and food intake regularly.
- Efficacy Assessments:
 - Glucose Tolerance Test (GTT): Perform a GTT at the end of the study. Fast mice overnight, then administer a bolus of glucose (e.g., 2 g/kg) via oral gavage. Measure blood glucose levels at 0, 15, 30, 60, 90, and 120 minutes post-glucose administration.
 - Tissue and Blood Collection: At the end of the study, euthanize the mice and collect blood for analysis of plasma lipids (triglycerides, cholesterol) and other biomarkers. Harvest tissues such as the liver and skeletal muscle for analysis of malonyl-CoA levels and gene expression.
 - Hepatic Steatosis Assessment: Fix a portion of the liver in formalin for histological analysis (H&E and Oil Red O staining) to assess lipid accumulation.

Protocol 2: Pharmacokinetic Study in Rats

Objective: To determine the pharmacokinetic profile of an ACC2 inhibitor following oral administration in rats.

Materials:

- ACC2 inhibitor compound

- Vehicle
- Male Sprague-Dawley rats
- Oral gavage needles
- Blood collection supplies (e.g., EDTA tubes)
- Centrifuge
- Analytical equipment for drug quantification (e.g., LC-MS/MS)

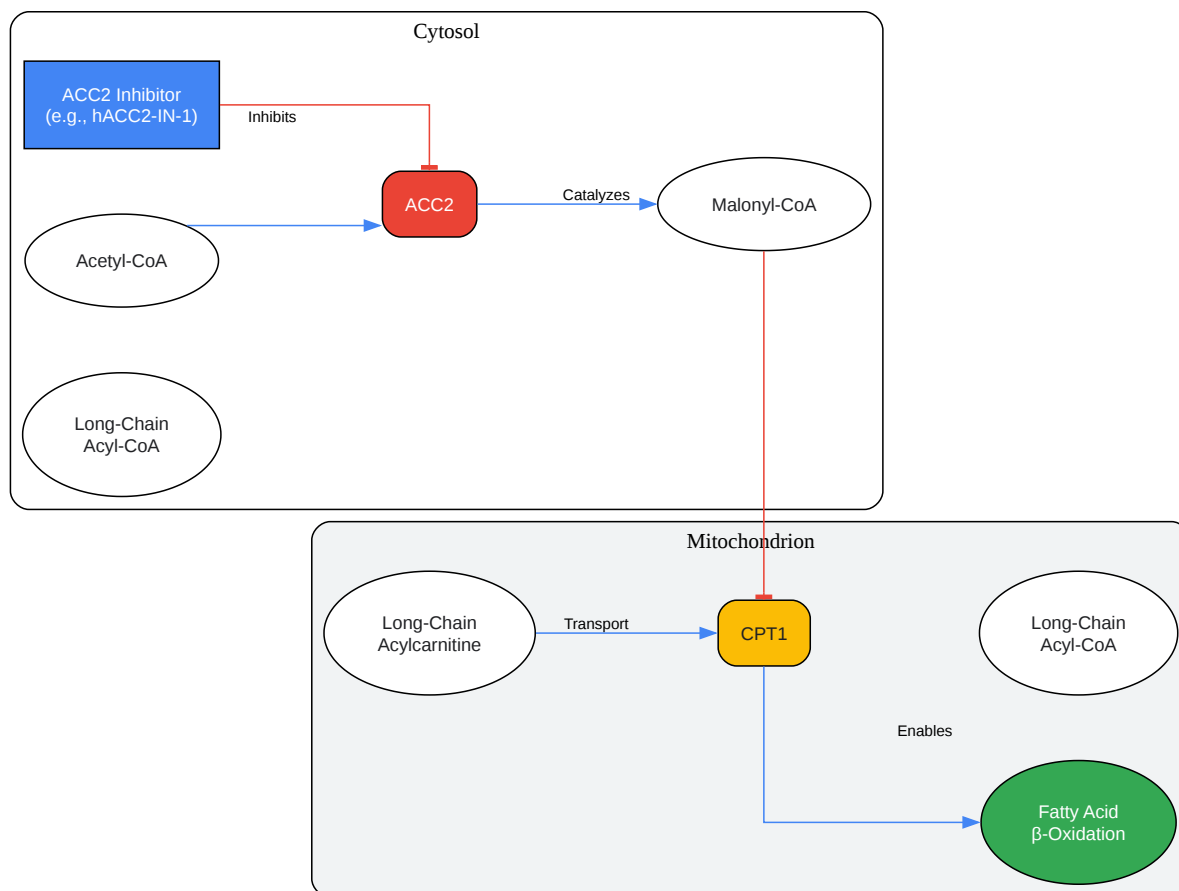
Procedure:

- Animal Preparation:
 - Fast rats overnight before dosing.
- Dosing:
 - Administer a single dose of the ACC2 inhibitor via oral gavage at a predetermined concentration.
- Blood Sampling:
 - Collect blood samples from the tail vein or another appropriate site at multiple time points post-dosing (e.g., 0, 0.25, 0.5, 1, 2, 4, 6, 8, 12, and 24 hours).
- Plasma Preparation:
 - Centrifuge the blood samples to separate the plasma.
 - Store the plasma samples at -80°C until analysis.
- Bioanalysis:
 - Quantify the concentration of the ACC2 inhibitor in the plasma samples using a validated analytical method (e.g., LC-MS/MS).

- Pharmacokinetic Analysis:
 - Calculate key pharmacokinetic parameters such as C_{max} (maximum concentration), T_{max} (time to maximum concentration), AUC (area under the curve), and t_{1/2} (half-life) using appropriate software.

Mandatory Visualizations

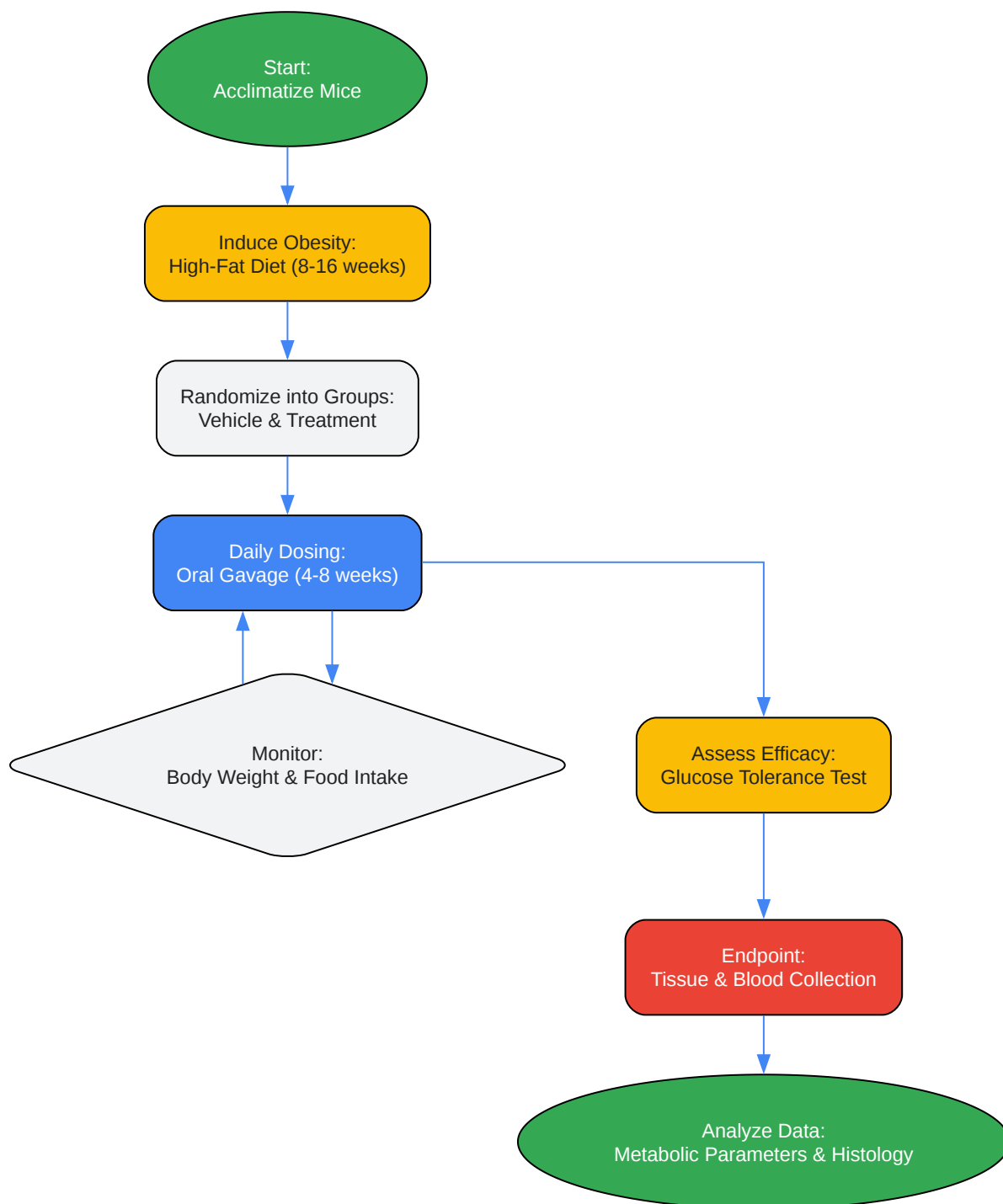
Signaling Pathway of ACC2 Inhibition



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Caption: Mechanism of action of an ACC2 inhibitor.

Experimental Workflow for In Vivo Efficacy Study



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Caption: Workflow for a typical in vivo efficacy study.

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References

- 1. Carnitine palmitoyltransferase 1 facilitates fatty acid oxidation in a non-cell-autonomous manner - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. ClinicalTrials.gov [clinicaltrials.gov]
- 3. Acetyl CoA Carboxylase Inhibition Reduces Hepatic Steatosis But Elevates Plasma Triglycerides in Mice and Humans: A Bedside to Bench Investigation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [medchemexpress.com](https://www.medchemexpress.com/) [[medchemexpress.com](https://www.medchemexpress.com/)]
- 5. [selleckchem.com](https://www.selleckchem.com/) [[selleckchem.com](https://www.selleckchem.com/)]
- 6. GS-0976 (Firsocostat): an investigational liver-directed acetyl-CoA carboxylase (ACC) inhibitor for the treatment of non-alcoholic steatohepatitis (NASH) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. GS-0976 (Firsocostat): an investigational liver-directed acetyl-CoA carboxylase (ACC) inhibitor for the treatment of non-alcoholic steatohepatitis (NASH) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. [orsobio.com](https://www.orsobio.com/) [[orsobio.com](https://www.orsobio.com/)]
- 9. Inhibition of acetyl-CoA carboxylase 2 enhances skeletal muscle fatty acid oxidation and improves whole-body glucose homeostasis in db/db mice - PubMed [pubmed.ncbi.nlm.nih.gov]
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